Topic: Comprehensive Analytical Characterization of 2-Methoxy-4-methylnicotinic acid

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Compound of Interest

Compound Name:	*2-Methoxy-4-methylnicotinic acid*
CAS No.:	*1211516-03-8*
Cat. No.:	*B1466992*

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**Abstract

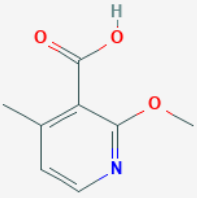
This technical guide provides a suite of robust analytical methodologies for the comprehensive characterization of **2-Methoxy-4-methylnicotinic acid**, a key intermediate in pharmaceutical synthesis. Recognizing the criticality of structural integrity and purity in drug development, we present detailed, field-proven protocols for identity, purity, and assay determination. The methods detailed herein are designed to be self-validating and are grounded in established pharmacopeial principles and regulatory guidelines. This document serves as a practical resource for researchers, analytical scientists, and quality control professionals, offering not just procedural steps but also the scientific rationale behind the chosen analytical strategies.

Foundational Physicochemical Properties

A thorough understanding of a molecule's physicochemical properties is the cornerstone of logical analytical method development. The structure of **2-Methoxy-4-methylnicotinic acid**, featuring a pyridine core, a carboxylic acid group, and a methoxy group, dictates its behavior in various analytical systems.

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The carboxylic acid moiety (pKa ~4-5) and the pyridine nitrogen (pKa ~5-6) make the molecule's overall charge state highly dependent on pH. This is a critical consideration for developing separation methods like HPLC and for sample preparation. The aromatic pyridine ring provides a strong chromophore, making UV-Vis spectrophotometry an excellent technique for detection and quantification.

Property	Value	Source / Rationale
Chemical Structure		PubChem CID: 58167070
Molecular Formula	$C_8H_9NO_3$	PubChem[1]
Molecular Weight	167.16 g/mol	PubChem[1]
Monoisotopic Mass	167.05824 Da	PubChem[1]
Predicted XlogP	1.0	PubChem[1]
Predicted pKa (Acidic)	~4.5 (Carboxylic Acid)	Inferred from nicotinic acid analogues.
Predicted pKa (Basic)	~5.5 (Pyridine Nitrogen)	Inferred from substituted pyridines.
UV λmax	~265-270 nm	Predicted based on the substituted pyridine chromophore.

Method 1: Purity Profiling and Quantification by HPLC-UV

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Principle of Method: High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of pharmaceutical intermediates. A reversed-phase method is ideal for a molecule of intermediate polarity like **2-Methoxy-4-methylnicotinic acid**. We employ a C18 stationary phase, which separates compounds based on their hydrophobicity. The mobile phase is acidified with formic acid; this suppresses the ionization of the carboxylic acid group, ensuring a single analyte state, which leads to sharp, symmetrical peaks and reproducible retention times.

Experimental Protocol: HPLC-UV

- Sample Preparation:
  - Accurately weigh approximately 10 mg of **2-Methoxy-4-methylnicotinic acid**.
  - Dissolve in a 1:1 mixture of acetonitrile and water to a final concentration of 1.0 mg/mL.
  - Vortex to ensure complete dissolution.
  - Filter the solution through a 0.45 µm syringe filter into an HPLC vial.
- Instrumentation and Conditions:
  - System: Agilent 1260 Infinity II LC System or equivalent.
  - Column: ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Injection Volume: 5 µL.
  - Column Temperature: 30 °C.
  - UV Detection: Diode Array Detector (DAD) monitoring at 268 nm.
- Chromatographic Gradient:

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Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.0	1.0	95	5
15.0	1.0	5	95
17.0	1.0	5	95
17.1	1.0	95	5
20.0	1.0	95	5

- System Suitability:
  - Before analysis, perform five replicate injections of the standard solution (1.0 mg/mL).
  - The system is deemed suitable for use if it meets the criteria outlined by regulatory bodies such as the USP.[2][3]

Parameter	Acceptance Criterion	Rationale
Tailing Factor (T)	T ≤ 2.0	Ensures peak symmetry.
Relative Standard Deviation (%RSD) of Peak Area	≤ 2.0%	Ensures injection precision.
Theoretical Plates (N)	N > 2000	Indicates column efficiency.

Workflow Visualization



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Caption: HPLC-UV workflow for purity analysis.

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Method 2: Identity Confirmation by LC-MS

Principle of Method: Liquid Chromatography-Mass Spectrometry (LC-MS) provides unequivocal confirmation of molecular identity by measuring the mass-to-charge ratio (m/z) of the analyte. Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like ours, minimizing fragmentation and maximizing the signal of the protonated molecular ion $[M+H]^+$. This method is coupled with the HPLC separation described above to provide mass confirmation for the main peak.

Experimental Protocol: LC-MS

- LC Conditions:
  - Utilize the same HPLC method as described in Section 2. The flow can be split post-column if necessary, though modern MS instruments can handle 1.0 mL/min flow rates.
- Mass Spectrometer Conditions:
  - System: Waters ACQUITY QDa Mass Detector or equivalent.
  - Ionization Mode: ESI Positive.
  - Capillary Voltage: 3.0 kV.
  - Cone Voltage: 15 V.
  - Source Temperature: 120 °C.
  - Desolvation Temperature: 350 °C.
  - Scan Range: m/z 50 - 500.
- Expected Results:
  - The primary peak corresponding to **2-Methoxy-4-methylnicotinic acid** should exhibit a strong ion signal at an m/z corresponding to the protonated molecule.

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- Expected $[M+H]^+$: 167.16 (Calculated Exact Mass) + 1.0078 (Proton Mass) = 168.17 m/z. [1]

Method 3: Definitive Structural Elucidation

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle of Method: NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ^{1}H NMR reveals the number of different types of protons, their electronic environment, and their proximity to other protons. ^{13}C NMR provides information on the number and type of carbon atoms. Together, they can be used to confirm the exact isomeric structure.

Protocol: NMR

- Sample Preparation: Dissolve ~5-10 mg of the sample in ~0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d_6). DMSO-d_6 is chosen for its ability to dissolve the analyte and for its exchangeable proton signal, which will not interfere with the analyte signals.
- Instrumentation: Bruker AVANCE 400 MHz spectrometer or equivalent.
- Predicted ^{1}H NMR Spectrum (in DMSO-d_6):
  - ~13.0 ppm (singlet, 1H): Carboxylic acid proton (broad).[4]
  - ~8.2 ppm (doublet, 1H): Aromatic proton at C6 (adjacent to N).
  - ~7.0 ppm (doublet, 1H): Aromatic proton at C5.
  - ~3.9 ppm (singlet, 3H): Methoxy group (-OCH_3) protons.
  - ~2.4 ppm (singlet, 3H): Methyl group (-CH_3) protons.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle of Method: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The presence of the carboxylic acid and the substituted pyridine ring will give rise to a characteristic pattern of absorption bands.

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Protocol: FTIR

- Sample Preparation: Use an Attenuated Total Reflectance (ATR) accessory. Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: PerkinElmer Spectrum Two FT-IR Spectrometer or equivalent.
- Data Acquisition: Scan from 4000 to 400 cm^{-1}.
- Expected Characteristic Absorption Bands:
  - 3300-2500 cm^{-1} (broad): O-H stretch of the hydrogen-bonded carboxylic acid.
  - ~1710 cm^{-1} (strong): C=O stretch of the carboxylic acid carbonyl group.[5]
  - ~1600, ~1470 cm^{-1}: C=C and C=N stretching vibrations of the pyridine ring.[6][7]
  - ~1250 cm^{-1}: C-O stretch associated with the carboxylic acid and methoxy group.

Strategy for Method Validation

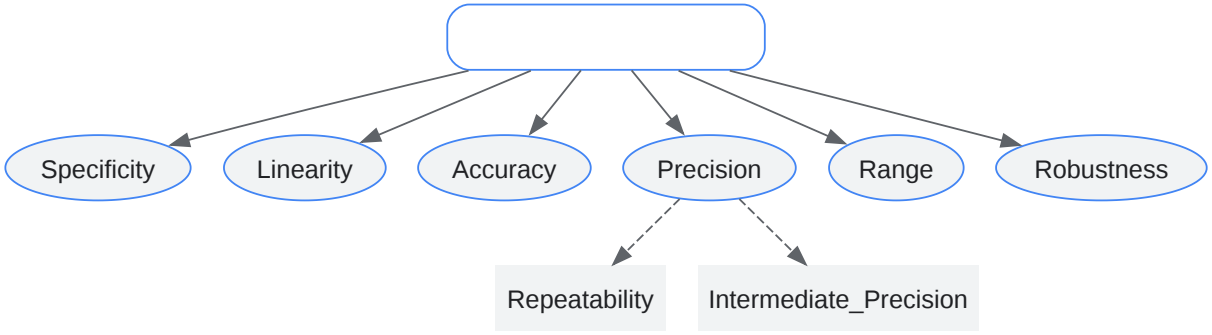
Any analytical method intended for use in a regulated environment must be validated to demonstrate its suitability for its intended purpose. The validation strategy should be based on the International Council for Harmonisation (ICH) guideline Q2(R1).[8][9]

Validation Parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., impurities, degradation products).
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Accuracy: The closeness of test results to the true value.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day) and intermediate precision (inter-day).

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- Range: The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to have a suitable level of precision, accuracy, and linearity.
- Robustness: A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters.



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Caption: Core parameters for analytical method validation per ICH Q2(R1).

Conclusion

The analytical methods presented in this guide provide a comprehensive framework for the characterization of **2-Methoxy-4-methylnicotinic acid**. The combination of a validated HPLC-UV method for purity and assay, coupled with definitive structural confirmation by LC-MS, NMR, and FTIR, ensures a high degree of confidence in the material's quality. Adherence to these protocols and the principles of method validation will support robust drug development programs and ensure compliance with global regulatory standards.

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- To cite this document: BenchChem. [Topic: Comprehensive Analytical Characterization of 2-Methoxy-4-methylnicotinic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1466992/docs#topic-comprehensive-analytical-characterization-of-2-methoxy-4-methylnicotinic-acid]

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